

# Technical Guide: Identification of Methyl 2,5-dihydroxycinnamate in *Murraya paniculata*\*\*

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 2,5-dihydroxycinnamate

Cat. No.: B013695

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide details the methodology for the identification of **Methyl 2,5-dihydroxycinnamate**, a naturally occurring phenolic compound, in the plant species *Murraya paniculata* (commonly known as orange jasmine). This document outlines the necessary experimental protocols for extraction, fractionation, and chromatographic separation. It also compiles the essential analytical and spectroscopic data required for the unequivocal identification of the compound. The information is intended to provide a comprehensive resource for researchers in natural product chemistry, pharmacology, and drug discovery.

## Introduction

*Murraya paniculata* (L.) Jack, a member of the Rutaceae family, is a plant rich in diverse phytochemicals, including coumarins, flavonoids, and phenolic compounds. Among these, **Methyl 2,5-dihydroxycinnamate** has been identified as a constituent of the leaves and aerial parts of this plant.[1] Cinnamic acid derivatives are a well-known class of compounds with a range of biological activities, making their identification and characterization in plant extracts a significant area of research. This guide provides a structured approach to the isolation and identification of **Methyl 2,5-dihydroxycinnamate** from *M. paniculata*.

# Physicochemical Properties of Methyl 2,5-dihydroxycinnamate

A summary of the key physicochemical properties of **Methyl 2,5-dihydroxycinnamate** is presented in Table 1. This data is crucial for its identification and characterization.

Table 1: Physicochemical Properties of **Methyl 2,5-dihydroxycinnamate**

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>4</sub>	PubChem
Molecular Weight	194.18 g/mol	PubChem
IUPAC Name	methyl (E)-3-(2,5-dihydroxyphenyl)prop-2-enoate	PubChem
CAS Number	63177-57-1	PubChem
Appearance	Not specified in search results	-
Solubility	Soluble in ethanol	TargetMol

## Experimental Protocols

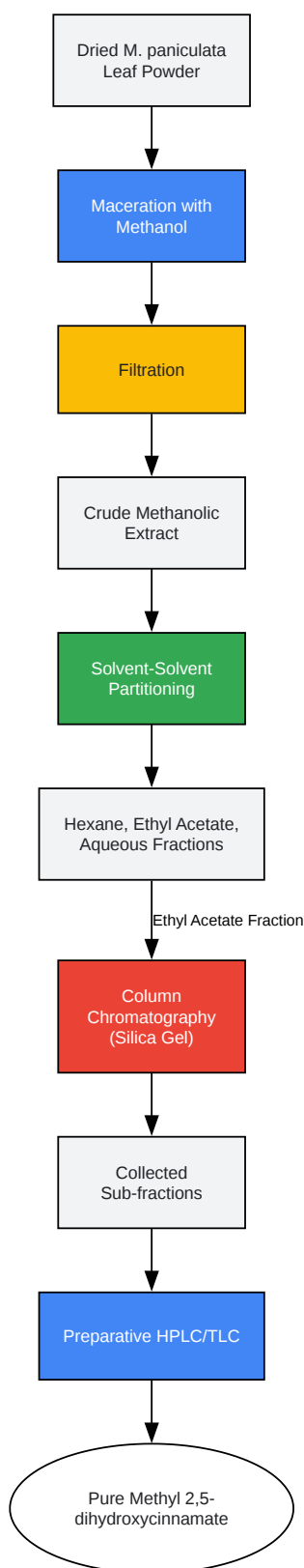
The following protocols are based on established methods for the isolation of cinnamic acid derivatives from plant materials and specific information regarding the extraction of **Methyl 2,5-dihydroxycinnamate** from *M. paniculata*.

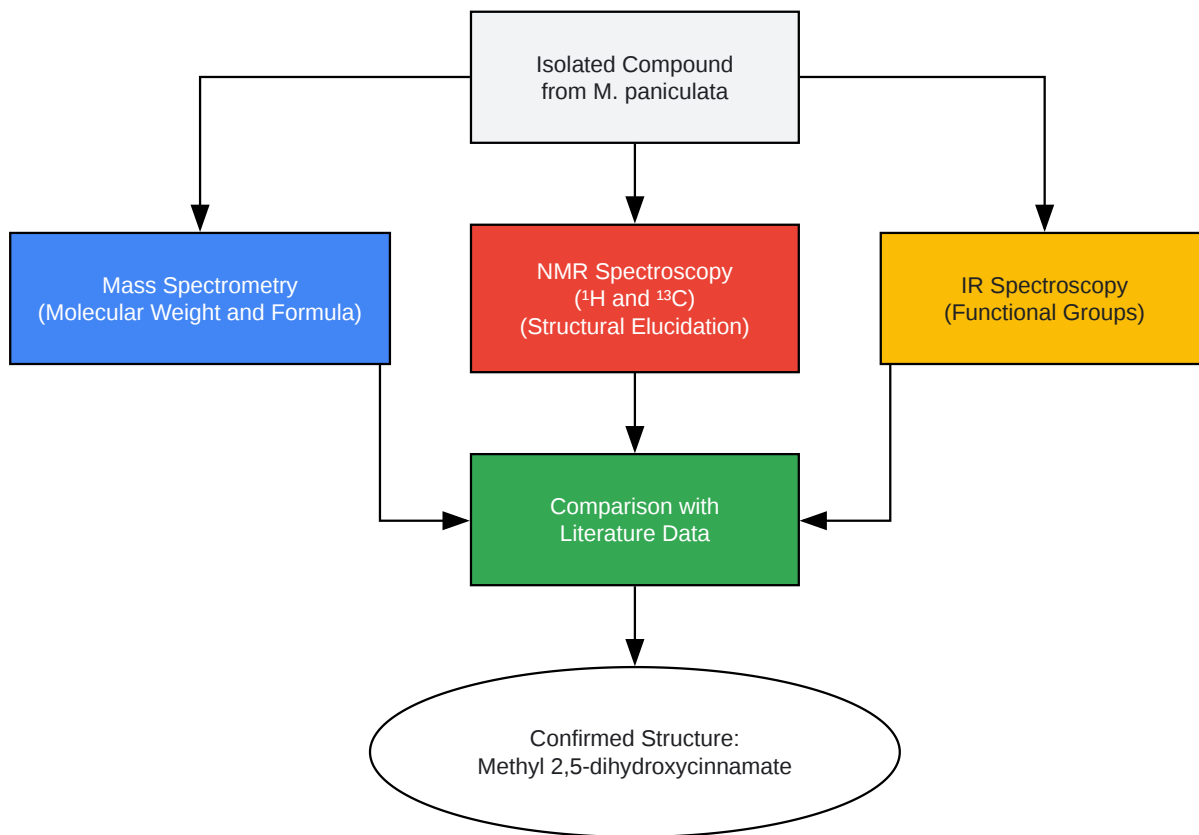
## Plant Material Collection and Preparation

Fresh leaves of *Murraya paniculata* should be collected and authenticated by a plant taxonomist. The leaves are then washed with distilled water to remove any debris, shade-dried at room temperature for 7-10 days, and then pulverized into a coarse powder using a mechanical grinder.

## Extraction

A general workflow for the extraction and isolation process is depicted in the diagram below.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Phytochemistry and Biological Activities of *Murraya* Species [mdpi.com]
- To cite this document: BenchChem. [Technical Guide: Identification of Methyl 2,5-dihydroxycinnamate in *Murraya paniculata*]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b013695#identifying-methyl-2-5-dihydroxycinnamate-in-murraya-paniculata>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)